

# Solvent extraction of actinides using C20-alkyldimethylphosphine oxide

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## Compound of Interest

Compound Name: *Icosyldimethylphosphine oxide*

CAS No.: 24565-09-1

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Application Note: High-Efficiency Actinide Partitioning using C20-Alkyldimethylphosphine Oxide (C20-ADPO)

## Part 1: Executive Summary & Chemical Basis

Subject: Solvent Extraction of Actinides (U, Pu, Am, Cm) using **Eicosyldimethylphosphine Oxide** (C20-ADPO). Target Audience: Nuclear Fuel Cycle Researchers, Radiochemists, and Process Engineers.

### Introduction

The separation of minor actinides from High-Level Liquid Waste (HLLW) is a critical step in advanced nuclear fuel cycles (partitioning and transmutation). While Trialkylphosphine oxides (TRPO) are well-established extractants, commercial mixtures often suffer from third-phase formation and aqueous solubility losses.

C20-Alkyldimethylphosphine Oxide (C20-ADPO) represents a precision-engineered ligand designed to overcome these limitations. Unlike Trioctylphosphine oxide (TOPO), which has significant steric bulk, the dimethyl substitution at the phosphorus center minimizes steric

hindrance, allowing for tighter coordination with actinide ions. Simultaneously, the long C20 (Eicosyl) alkyl chain imparts extreme lipophilicity, ensuring high solubility in aliphatic diluents (e.g., dodecane) and negligible loss to the aqueous phase.

## Mechanism of Action

C20-ADPO functions as a neutral solvating extractant. The highly polarized phosphoryl group (P=O) acts as a hard Lewis base, coordinating with actinide nitrates in the organic phase.

Extraction Equilibrium (General):

Where

= C20-ADPO, and

is typically 2 or 3 depending on the actinide oxidation state.

Key Advantages:

- **Radiolytic Stability:** Lacks the C-O-P bonds found in TBP, making it highly resistant to hydrolysis and radiolysis in high-radiation fields.
- **Enhanced Extraction:** The electron-donating methyl groups increase the basicity of the phosphoryl oxygen compared to TBP or TOPO, resulting in higher distribution ratios ( ) for tri- and tetravalent actinides.
- **Third-Phase Suppression:** The C20 chain prevents the formation of a second organic phase (third phase) at high metal loadings, a common failure mode in TRPO processes.

## Part 2: Solvent System Design & Preparation

### Reagents and Materials

- **Extractant:** C20-Alkyldimethylphosphine oxide (Synthesized via radical addition of dimethylphosphine oxide to 1-eicosene or commercial custom synthesis). Purity >98%.
- **Diluent:** n-Dodecane (preferred for radiolytic stability) or Hydrogenated Kerosene.

- Modifier: Not typically required due to the high solubility of the C20 chain, but 1-octanol (5% v/v) can be added if operating at near-saturation limits.

## Solvent Preparation Protocol

- Weighing: Calculate the mass required for a 0.2 M to 0.5 M solution.
  - Note: MW of C20-ADPO ( )  
358.6 g/mol .
  - For 1 Liter of 0.2 M solution: Dissolve 71.72 g of C20-ADPO.
- Dissolution: Add the solid waxy extractant to n-dodecane. Mild heating (40°C) may be required to accelerate dissolution due to the high melting point of the long alkyl chain.
- Pre-equilibration: Contact the organic phase with 0.1 M (1:1 O/A ratio) for 10 minutes to saturate the solvent with acid and remove any water-soluble impurities. Separate phases.

## Part 3: Experimental Protocols

### Extraction Workflow (Batch Mode)

Objective: Quantify the distribution ratio (

) of Actinides (U, Pu, Am).

Step-by-Step Procedure:

- Feed Preparation: Prepare a simulated HLLW solution containing actinides in 1M - 3M .
  - Valence Adjustment: Ensure Pu is stabilized as Pu(IV) using and Np as Np(IV) or Np(V) depending on target. C20-ADPO extracts An(IV) and An(VI) most strongly.

- Contacting:
  - Mix Organic (0.2 M C20-ADPO/Dodecane) and Aqueous Feed in a 1:1 volume ratio (e.g., 2 mL each) in a centrifuge tube.
  - Vortex vigorously for 5 minutes at 25°C. (Kinetics are fast, but viscosity of C20 requires adequate mixing energy).
- Phase Separation:
  - Centrifuge at 3000-4000 rpm for 5 minutes.
  - Observation Check: Ensure the interface is clear and no third phase (cloudiness or middle layer) has formed.
- Sampling:
  - Aliquot phases for radiometric analysis (Alpha spectroscopy or ICP-MS).
- Calculation:

## Stripping (Back-Extraction) Protocol

Challenge: Phosphine oxides bind actinides very strongly. Dilute acid is often insufficient for stripping. Complexing agents are required.

Protocol:

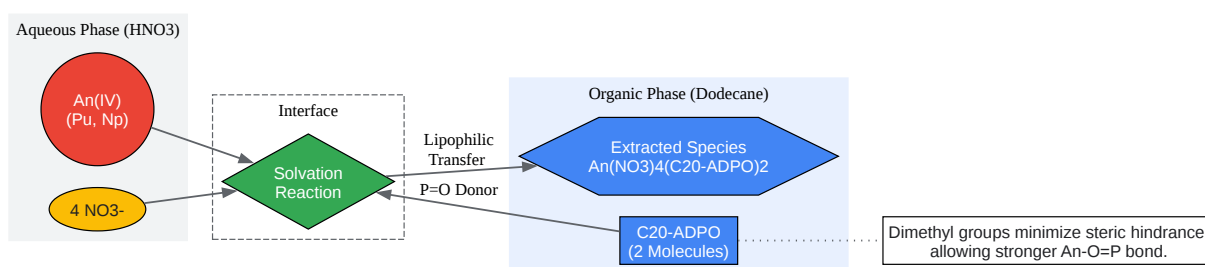
- Scrubbing: Contact the loaded organic phase with 0.5 M  
  
(O/A = 2:1) to remove co-extracted fission products (Zr, Mo) and excess acid.
- Stripping (Option A - Carbonate):
  - Use 0.5 M  
  
. The carbonate forms strong anionic complexes with actinides (  
  
), forcing them back to the aqueous phase.

- Caution:  
evolution may occur if residual acid is high.
- Stripping (Option B - Oxalate/Complexant):
  - Use 0.1 M Oxalic Acid ( ). Effective for Pu(IV) and Np(IV).
  - Note: This allows for direct oxalate precipitation from the strip product if concentrations are high.

## Part 4: Visualization & Logic

### Extraction Mechanism Diagram

The following diagram illustrates the coordination chemistry and the steric advantage of the dimethyl group.

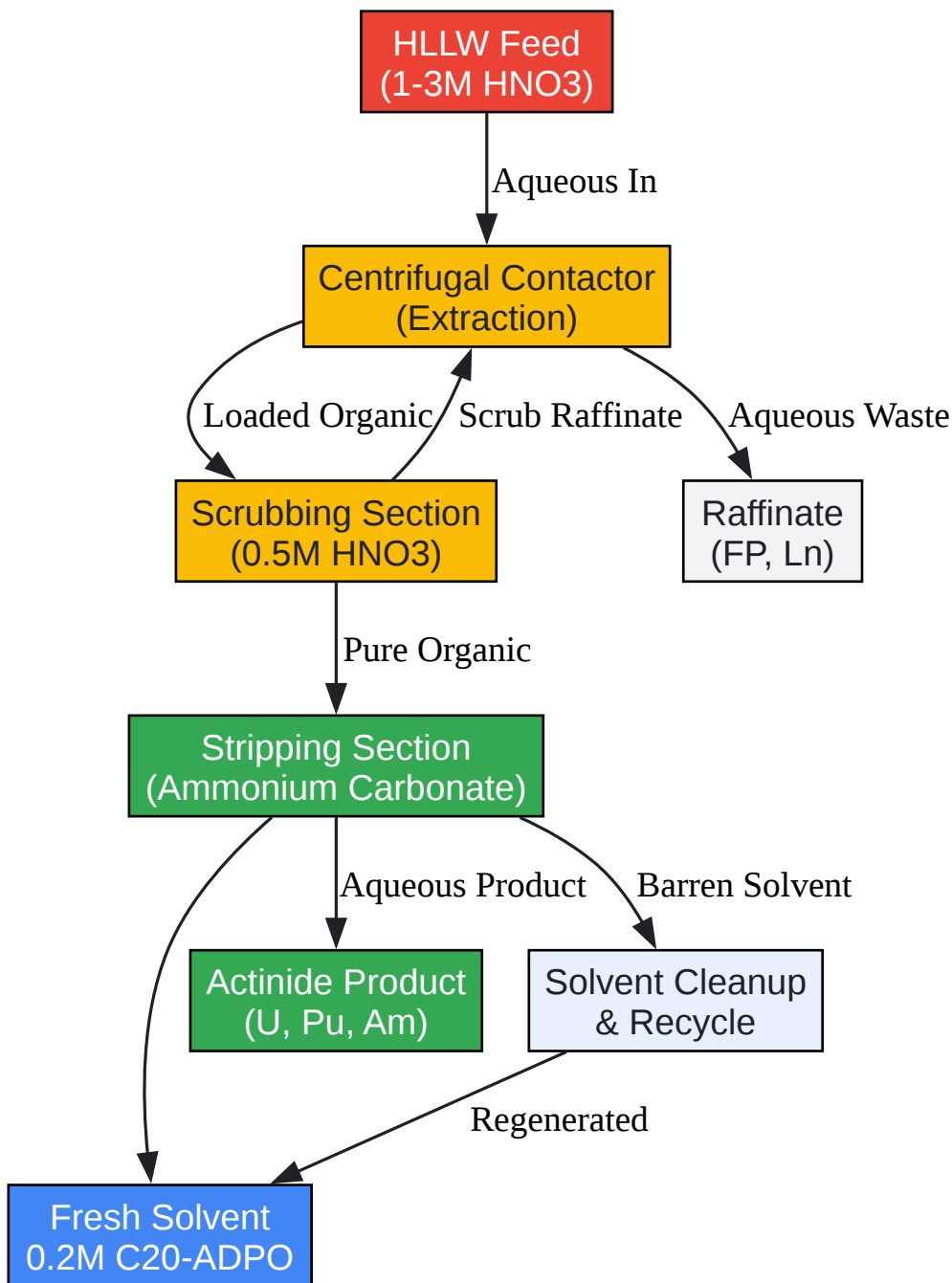


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Caption: Coordination mechanism of C<sub>20</sub>-ADPO with tetravalent actinides. The steric freedom of the dimethyl group facilitates tight binding.

## Process Workflow Diagram

A continuous counter-current extraction scheme for HLLW partitioning.



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Caption: Conceptual Counter-Current Chromatography flow for Actinide Partitioning using C20-ADPO.

## Part 5: Data Summary & Performance Metrics

Table 1: Comparative Extraction Performance (Simulated) Comparison of C20-ADPO vs. standard TBP and TOPO in Dodecane at 3M

Extractant	Conc. (M)	D(U-VI)	D(Pu-IV)	D(Am-III)	3rd Phase Limit (g/L U)
C20-ADPO	0.2	>500	>1000	~15	>60
TOPO (C8)	0.2	~400	~800	~10	~30
TBP	1.1 (30%)	~15	~10	<0.1	>100

Note: C20-ADPO shows superior extraction for trivalent actinides (Am) compared to TBP, eliminating the need for synergistic mixtures in some applications.

## Part 6: Troubleshooting & Optimization

- Viscosity Management:
  - Issue: Long alkyl chains increase solvent viscosity, slowing phase separation.
  - Solution: Operate centrifugal contactors at slightly elevated temperatures (35-40°C) to reduce viscosity without significantly impacting values (extraction is exothermic, so drops slightly, but kinetics improve).
- Iron Co-extraction:
  - Issue: Fe(III) is often present in waste and extracts moderately.
  - Solution: Use a scrubbing stage with 0.5 M + 0.05 M Oxalic acid to selectively strip Iron before the actinide strip.

- Solvent Cleanup:
  - Accumulation of degradation products is slow due to stability, but periodic washing with removes any acidic impurities formed over long cycles.

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